

# Camphechlor CAS number and chemical structure.

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## Compound of Interest

Compound Name: **Camphechlor**

Cat. No.: **B12814375**

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## An In-depth Technical Guide to Camphechlor

This guide provides a comprehensive overview of **Camphechlor**, also known as Toxaphene, for researchers, scientists, and drug development professionals. It covers its chemical identity, physical and chemical properties, synthesis, mechanism of action, and analytical methods for its detection.

## Chemical Identity and Structure

**Camphechlor** is not a single chemical entity but a complex mixture of hundreds of chlorinated bicyclic terpenes.<sup>[1]</sup> It is produced by the chlorination of camphene and the resulting mixture typically contains 67-69% chlorine by weight.<sup>[1][2]</sup> Due to its heterogeneous nature, the exact chemical structure has not been fully elucidated.<sup>[2]</sup> However, an approximate molecular formula has been assigned.

The Chemical Abstracts Service (CAS) number for **Camphechlor** is 8001-35-2.<sup>[1][2][3][4][5][6]</sup>

Table 1: Chemical Identifiers for **Camphechlor**

| Identifier                    | Value   | Reference   |
|-------------------------------|---|---|
| CAS Number                    | 8001-35-2   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Approximate Molecular Formula | $C_{10}H_{10}Cl_8$                                  | <a href="#">[1]</a> <a href="#">[2]</a>   |
| Average Molecular Weight      | 413.8 g/mol   | <a href="#">[2]</a>   |
| Canonical SMILES              | $C1C2C(C(C(C1(Cl)Cl)(C2(CCl)C(Cl)Cl)CCl)Cl)Cl$      | <a href="#">[1]</a>   |
| Synonyms                      | Toxaphene,<br>Polychlorcamphepane, Hercules<br>3956 | <a href="#">[2]</a> <a href="#">[6]</a>   |

## Physicochemical Properties

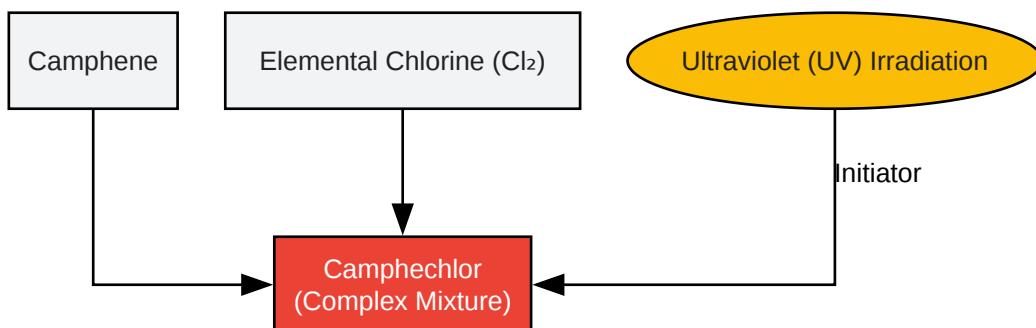
**Camphechlor** is an amber, waxy solid at room temperature.[\[2\]](#) Its properties are summarized in the table below.

Table 2: Physicochemical Properties of **Camphechlor**

| Property                                    | Value  | Reference           |
|---|--|---------------------|
| Physical State                              | Amber, waxy solid  | <a href="#">[2]</a> |
| Melting Range                               | 65 - 90 °C   | <a href="#">[2]</a> |
| Vapor Pressure                              | $3.3 \times 10^{-5}$ mm Hg at 20-25 °C   | <a href="#">[2]</a> |
| Water Solubility                            | 0.4 - 3.0 mg/L   | <a href="#">[2]</a> |
| Log P (Octanol-Water Partition Coefficient) | 3.6  | <a href="#">[7]</a> |
| Stability                                   | Decomposes in the presence of alkali, sunlight (UV radiation), or at temperatures above 120 °C | <a href="#">[2]</a> |

# Synthesis of Camphechlor

The industrial production of **Camphechlor** involves the photochlorination of camphene.



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## Industrial Synthesis of **Camphechlor**

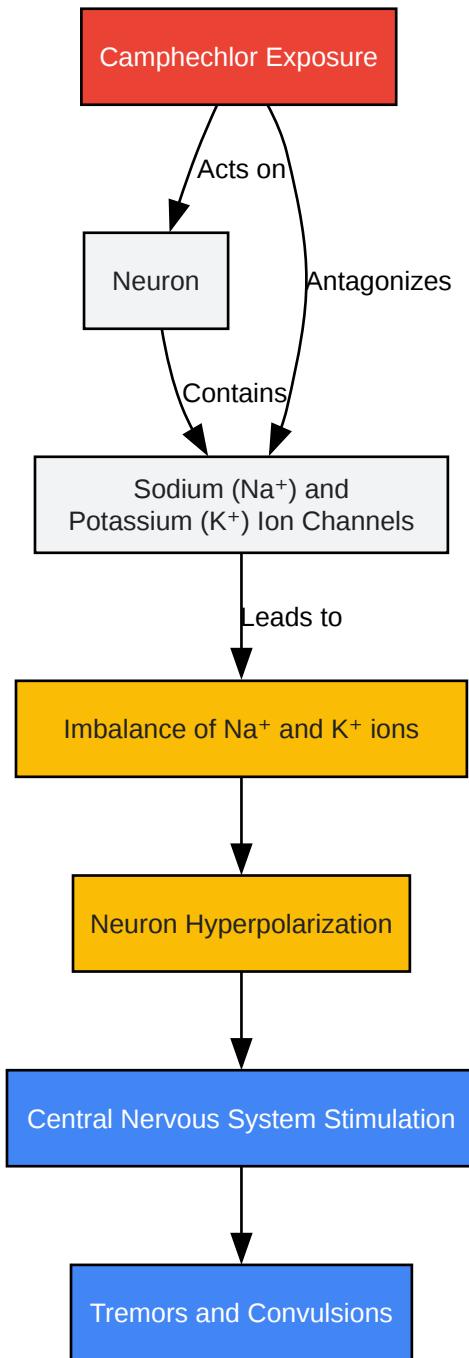
A laboratory-scale synthesis has also been developed using sulfonyl chloride as the chlorinating agent, which allows for better control over the degree of chlorination.[8]

### Experimental Protocol: Laboratory Synthesis of **Camphechlor**[8]

- **Reaction Setup:** A solution of camphene in a suitable solvent (e.g., carbon tetrachloride) is prepared in a reaction vessel equipped with a stirrer, a reflux condenser, and a dropping funnel.
- **Initiation:** A radical initiator, such as azobisisobutyronitrile (AIBN), is added to the solution.
- **Chlorination:** Sulfonyl chloride is added dropwise to the heated and stirred solution. The reaction is typically carried out under reflux.
- **Monitoring:** The progress of the reaction can be monitored by gas chromatography (GC) to observe the formation of chlorinated products.
- **Workup:** After the reaction is complete, the solvent is removed under reduced pressure. The resulting residue is the **Camphechlor** mixture.
- **Purification (Optional):** The mixture can be further purified using column chromatography to separate fractions with different degrees of chlorination.

# Mechanism of Action and Toxicity

**Camphechlor** is a non-systemic contact and stomach insecticide.<sup>[1]</sup> Its primary mode of action is on the nervous system.



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Mechanism of Action of **Camphechlor**

**Camphechlor** acts on neurons, causing an imbalance in sodium and potassium ions, which is a mechanism similar to that of cyclodiene insecticides.<sup>[1]</sup> This disruption leads to hyperpolarization of the neurons and increased neuronal activity, resulting in stimulation of the central nervous system.<sup>[9]</sup>

**Camphechlor** is highly toxic to mammals, birds, and aquatic organisms and has a high potential for bioaccumulation.<sup>[1]</sup> It is classified as a possible human carcinogen.<sup>[10]</sup> Chronic exposure in animal studies has been shown to adversely affect the liver, kidneys, spleen, adrenal and thyroid glands, the central nervous system, and the immune system.<sup>[9]</sup>

## Analytical Methods for Detection

The detection and quantification of **Camphechlor** in environmental and biological samples are challenging due to its complex composition. Gas chromatography (GC) is the most common analytical technique employed.



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### General Workflow for **Camphechlor** Analysis

Experimental Protocol: Analysis of **Camphechlor** in Water Samples (Based on EPA Method 525.3)<sup>[11]</sup>

- Sample Collection and Preservation: Collect a 1-liter water sample in a clean glass container. Preserve the sample by adjusting the pH to < 2 with hydrochloric acid and store at 4°C.
- Solid Phase Extraction (SPE):
  - Condition an SPE cartridge (e.g., C18) with appropriate solvents (e.g., methanol followed by reagent water).

- Pass the 1-liter water sample through the conditioned SPE cartridge at a controlled flow rate.
- Wash the cartridge to remove interferences.
- Elute the trapped analytes with a suitable organic solvent (e.g., ethyl acetate, dichloromethane).
- Concentration: Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen.
- Gas Chromatography/Mass Spectrometry (GC/MS) Analysis:
  - Injector: Splitless injection of 1-2  $\mu$ L of the concentrated extract.
  - GC Column: A non-polar or semi-polar capillary column (e.g., 5% phenyl-methylpolysiloxane).
  - Oven Temperature Program: A programmed temperature ramp to separate the components of the **Camphechlor** mixture.
  - Mass Spectrometer: Operate in either full scan or selected ion monitoring (SIM) mode. SIM mode provides enhanced sensitivity.[\[11\]](#)
- Quantification: Quantify **Camphechlor** by comparing the total area of the chromatographic peaks to a calibration curve prepared from a certified **Camphechlor** standard. Due to its complexity, **Camphechlor** elutes as a broad, multi-peaked signal.[\[11\]](#)

Experimental Protocol: Analysis of **Camphechlor** in Soil Samples (Based on EPA Method 8081)[\[12\]](#)

- Extraction:
  - Soxhlet Extraction: Extract a known weight of the soil sample (e.g., 10-20 g) with a suitable solvent mixture (e.g., hexane/acetone) for several hours.
  - Ultrasonic Extraction: Alternatively, extract the soil sample by sonication with a suitable solvent.

- Cleanup:
  - Perform a cleanup step to remove interfering co-extracted substances. This can be achieved using adsorption chromatography with materials like Florisil or silica gel.
- Concentration: Concentrate the cleaned extract to a final volume of 1-10 mL.
- Gas Chromatography with Electron Capture Detection (GC-ECD):
  - Injector: Splitless injection of the extract.
  - GC Column: A dual-column system is often used for confirmation.
  - Detector: An Electron Capture Detector (ECD) is highly sensitive to the chlorinated compounds in **Camphechlor**.
- Quantification: Quantify by comparing the peak pattern and area to a standard of **Camphechlor**.

Table 3: Common Analytical Techniques for **Camphechlor**

| Technique                    | Sample Type | Key Features  | Reference |
|------------------------------|-------------|---|-----------|
| GC/MS                        | Water       | High selectivity and confirmation of identity. SIM mode for enhanced sensitivity. | [11]      |
| GC-ECD                       | Soil, Water | High sensitivity to chlorinated compounds. Cost-effective.                        | [12]      |
| Solid Phase Extraction (SPE) | Water       | Efficient extraction and concentration with low solvent usage.                    | [13]      |
| Soxhlet Extraction           | Soil        | A classic and robust method for solid samples.                                    | [14]      |

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)